

GSK-2250665A: A Comparative Analysis of Cross-Reactivity within the Tec Kinase Family

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Compound of Interest

Compound Name: GSK-2250665A

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For Researchers, Scientists, and Drug Development Professionals: An Objective Comparison of **GSK-2250665A**'s Selectivity Profile.

GSK-2250665A is a potent inhibitor of Inducible T-cell Kinase (Itk), a member of the Tec family of non-receptor tyrosine kinases.[1][2][3] The Tec kinase family, which also includes Bruton's tyrosine kinase (Btk), Tec, Tyrosine-protein kinase Txk (also known as Rlk), and Bone marrow tyrosine kinase on chromosome X (Bmx), plays a crucial role in the signaling pathways of hematopoietic cells.[4] Understanding the selectivity profile of a kinase inhibitor is paramount for predicting its biological effects and potential off-target activities. This guide provides a comparative analysis of **GSK-2250665A**'s cross-reactivity with other members of the Tec kinase family, supported by available experimental data.

Quantitative Comparison of Inhibitory Activity

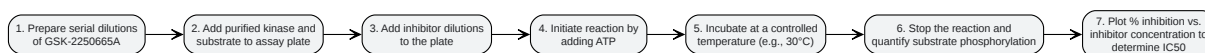
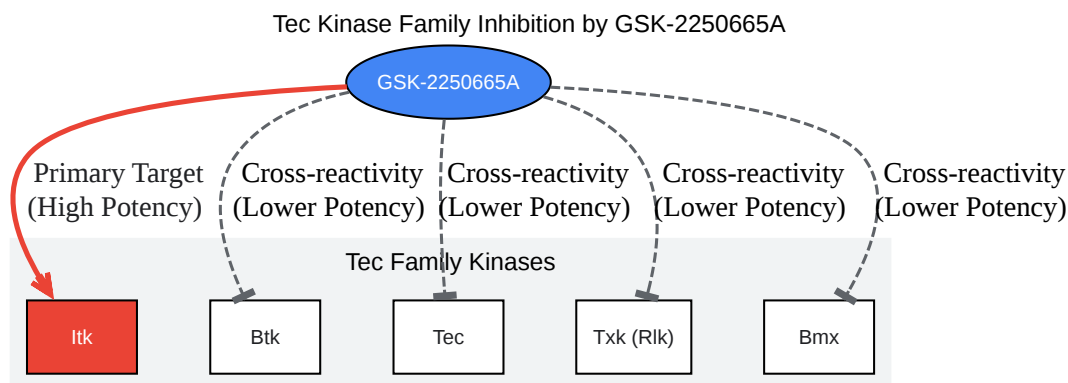
The selectivity of **GSK-2250665A** has been evaluated against a panel of kinases, including the Tec family. The following table summarizes the inhibitory potency (pIC50) of **GSK-2250665A** against Itk and its cross-reactivity with other Tec family members.

Kinase Target	Tec Family Member	pIC50
Itk	Yes	~9.2 (pKi)
Btk	Yes	6.5
Tec	Yes	6.6
Txk (Rlk)	Yes	7.1
Bmx	Yes	6.8
Aurora B	No	6.4

Data sourced from Alder et al. (2013) and publicly available databases.^{[1][3][4]} The pKi value for Itk is noted, which is a measure of binding affinity, while pIC50 values are provided for the other kinases, representing the negative logarithm of the half-maximal inhibitory concentration.

Tec Kinase Family and GSK-2250665A Inhibition

The following diagram illustrates the members of the Tec kinase family and highlights the primary inhibitory action of **GSK-2250665A** on Itk.



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